

# Technical Support Center: Acid Violet 17 in Forensic Analysis

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## Compound of Interest

Compound Name: Acid Violet 17

CAS No.: 4129-84-4

Cat. No.: B1683562

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **Acid Violet 17** in forensic analysis.

## Frequently Asked Questions (FAQs)

Q1: What is **Acid Violet 17** and what is its primary application in forensic analysis?

**Acid Violet 17** (also known as Coomassie Violet R-150) is a protein stain used in forensic science to enhance latent fingerprints and footwear impressions contaminated with blood.<sup>[1][2]</sup> It stains the protein components of blood, producing a vibrant purple color, which increases the contrast of the impression against the substrate.<sup>[1][3]</sup>

Q2: On what types of surfaces can **Acid Violet 17** be used?

**Acid Violet 17** is effective on a variety of surfaces, including non-porous (e.g., glass, plastic, finished wood) and porous (e.g., paper, cardboard) substrates.<sup>[1]</sup> However, on porous surfaces, there is a higher risk of background staining which can reduce the clarity of the developed print.

Q3: Is a fixative necessary before applying **Acid Violet 17**?

Yes, it is crucial to fix the blood impression before applying the **Acid Violet 17** solution. The fixative, typically a 2% solution of 5-sulfosalicylic acid, prevents the blood from diffusing or running when the staining solution is applied, which would result in the loss of ridge detail.

Q4: Can **Acid Violet 17** be used in a sequence with other enhancement techniques?

Yes, **Acid Violet 17** is often used in a sequence with other reagents. For porous surfaces, a recommended sequence is DFO, followed by ninhydrin, and then **Acid Violet 17**. For non-porous surfaces, a common sequence is vacuum metal deposition (VMD) or powders, then Acid Yellow 7, followed by **Acid Violet 17**. Using **Acid Violet 17** after Acid Yellow 7 may result in slightly less contrast than if used alone.

Q5: Does **Acid Violet 17** fluoresce?

Stained impressions can exhibit faint fluorescence when excited with green light (around 490-575 nm). The fluorescence can often be enhanced by lifting the developed print with a white gelatin lifter.

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
<p>Poor or Weak Staining</p>	<p>1. Insufficient staining time. 2. Depleted or improperly prepared staining solution. 3. Blood impression was not properly fixed, leading to diffusion.</p>	<p>1. Increase the staining time to the recommended 1-3 minutes. 2. Prepare a fresh batch of Acid Violet 17 staining solution. 3. Ensure the blood impression is thoroughly fixed with 2% 5-sulfosalicylic acid for at least five minutes before staining.</p>
<p>High Background Staining</p>	<p>1. The surface is highly porous. 2. Excessive staining time. 3. Inadequate washing/rinsing after staining. 4. Using water instead of the recommended washing solution.</p>	<p>1. On porous surfaces, consider a spot test in an inconspicuous area to assess potential background staining. Amido Black might be a better alternative in some cases. 2. Adhere to the recommended staining time of 1-3 minutes. 3. Thoroughly wash the surface with the recommended washing solution until the background is clear. 4. Use the prescribed washing solution (a mixture of water, ethanol, and acetic acid) as it is more effective at removing excess dye than water alone.</p>
<p>Loss of Ridge Detail</p>	<p>1. The blood impression was not fixed prior to staining. 2. The staining or washing solution was applied with too much force.</p>	<p>1. Always use a fixative before applying the staining solution to prevent the blood from running. 2. Apply the solutions gently, allowing them to flow over the impression rather than spraying directly with high pressure.</p>

Inconsistent Staining	1. Uneven application of the staining solution. 2. The staining solution was not left in contact with the impression for a uniform amount of time.	1. Ensure the entire area of interest is completely and evenly covered with the staining solution. Immersion is the preferred method if possible. 2. Maintain a consistent contact time of 1-3 minutes across the entire impression.
Stain Fades After Lifting	1. Diffusion of the dye within the gelatin lifter over time.	1. Photograph the lifted impression as soon as possible, ideally within a couple of hours, as the dye will slowly diffuse and blur the print.

## Experimental Protocols

### Preparation of Solutions

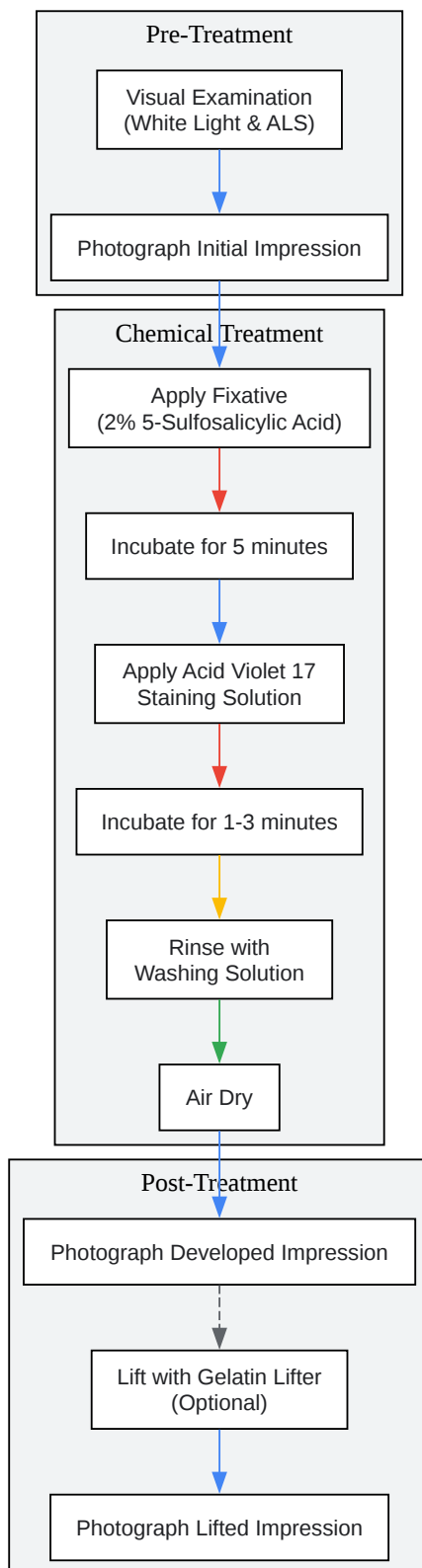
Solution	Component	Quantity (for 1 Liter)
Fixative Solution	5-Sulfosalicylic acid	20 g
Distilled Water	1000 mL	
Staining Solution	Acid Violet 17 Powder	1 g
Ethanol (95%)	250 mL	
Glacial Acetic Acid	50 mL	
Distilled Water	700 mL	
Washing Solution	Ethanol (95%)	250 mL
Glacial Acetic Acid	50 mL	
Distilled Water	700 mL	

## Step-by-Step Staining Procedure

- **Visual Examination:** Before any chemical treatment, visually inspect the evidence for any visible blood impressions. Use a forensic light source to check for any inherent fluorescence. Photograph any visible prints.
- **Fixation:**
  - Apply the fixative solution to the blood impression. This can be done by immersing the object or by applying the solution with a pipette or spray bottle, allowing it to flow over the stain.
  - Let the fixative remain in contact with the impression for at least 5 minutes.
- **Staining:**
  - Apply the **Acid Violet 17** staining solution using a wash bottle, pipette, or by immersing the object.
  - Allow the staining solution to be in contact with the impression for 1-3 minutes.
- **Washing/Rinsing:**
  - Rinse the surface with the washing solution to remove the excess dye.
  - Continue rinsing until the background is sufficiently clear and the stained impression has good contrast.
- **Drying:**
  - Allow the item to air dry completely.
- **Photography and Lifting:**
  - Photograph the developed impression in high resolution.
  - The print can be lifted using a white gelatin lifter. Apply the lifter carefully to avoid air bubbles and leave it in place for approximately 15 minutes.

- Photograph the lifted print immediately after lifting.

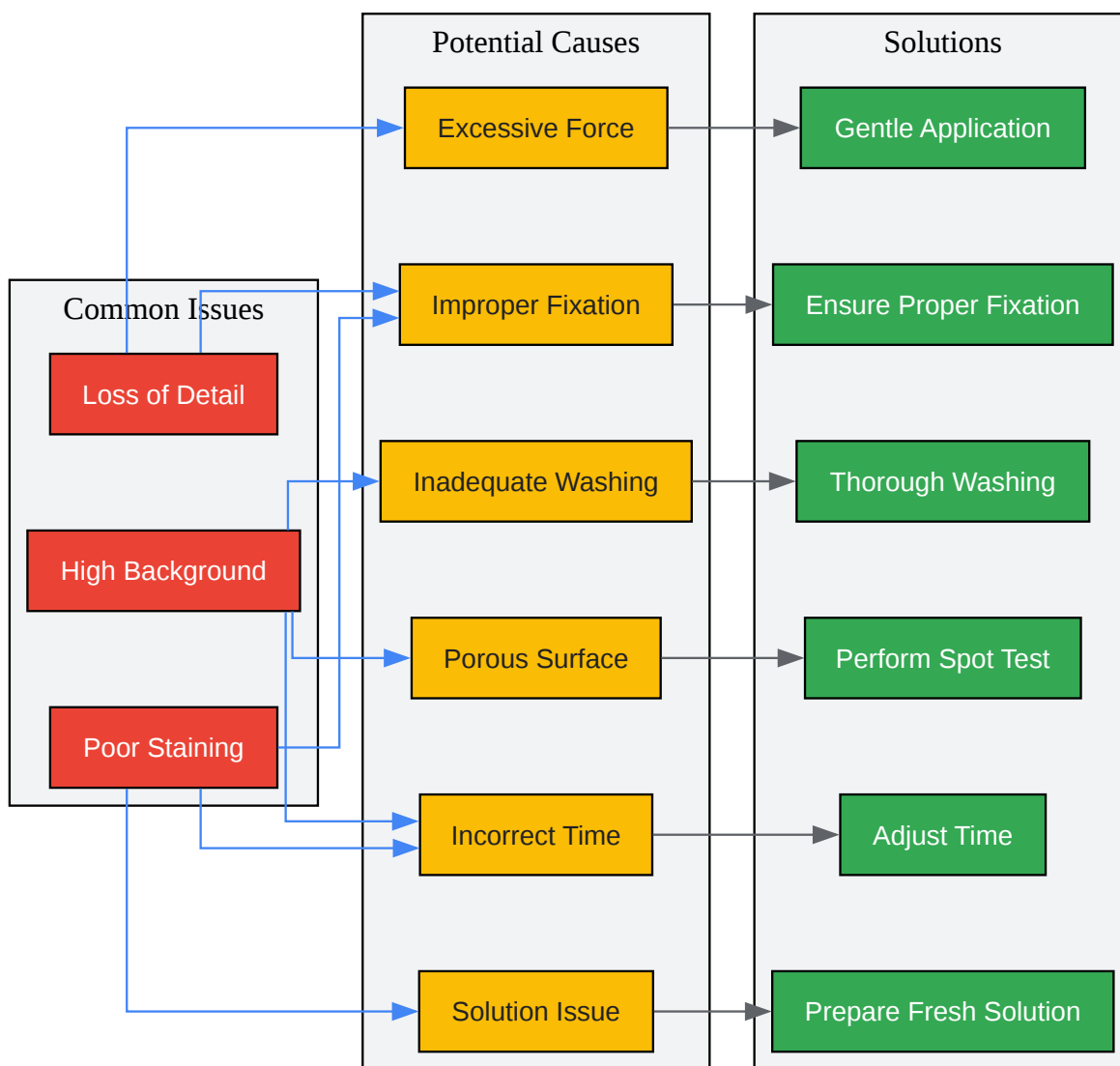
## Visual Workflow



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Caption: Experimental workflow for latent print enhancement using **Acid Violet 17**.

## Logical Relationship of Issues and Solutions



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Caption: Logical relationships between common issues, causes, and solutions.

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## References

- [1. bvda.com \[bvda.com\]](#)
- [2. bvda.com \[bvda.com\]](#)
- [3. assets.publishing.service.gov.uk \[assets.publishing.service.gov.uk\]](#)
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